

Unraveling the Chemical Identity of "Caprinol": A Technical Guide

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Compound of Interest

Compound Name:	Caprinol
CAS No.:	75847-63-1
Cat. No.:	B1210381

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An important clarification regarding the subject "**Caprinol**" is necessary for the reader. The term "**Caprinol**" is associated with at least two distinct products in the market: a dietary supplement based on caprylic acid, and a pharmaceutical drug formulated as a combination antihypertensive medication. Furthermore, the similar-sounding "Ciprinol" is a brand name for a ciprofloxacin-based antibiotic. This guide will address the chemical composition of each of these entities to provide a comprehensive technical overview for researchers, scientists, and drug development professionals.

Part 1: "Caprinol" as a Caprylic Acid Dietary Supplement

The most common product marketed as "**Caprinol**" is a dietary supplement where the primary active ingredient is caprylic acid.

Core Component: Caprylic Acid

Caprylic acid, systematically known as octanoic acid, is a medium-chain fatty acid.

Table 1: Chemical and Physical Properties of Caprylic Acid

Property	Value
Systematic Name	Octanoic Acid
Chemical Formula	C ₈ H ₁₆ O ₂
Molar Mass	144.21 g/mol
Appearance	Colorless oily liquid
Melting Point	16.7 °C
Boiling Point	239.7 °C
Solubility in Water	0.68 g/L at 20 °C

Typical Formulation of "Caprinol" Supplements

"**Caprinol**" supplements are typically formulated as softgels or capsules. The chemical composition, therefore, includes the active ingredient and various excipients necessary for the dosage form.

Table 2: Typical Composition of a "**Caprinol**" Softgel Supplement

Component	Function	Typical Amount per Unit
Caprylic Acid	Active Ingredient	600 mg - 1000 mg
Gelatin	Softgel shell component	Variable
Glycerin	Plasticizer in softgel shell	Variable
Purified Water	Softgel shell component	Variable

Experimental Protocols for the Analysis of Caprylic Acid

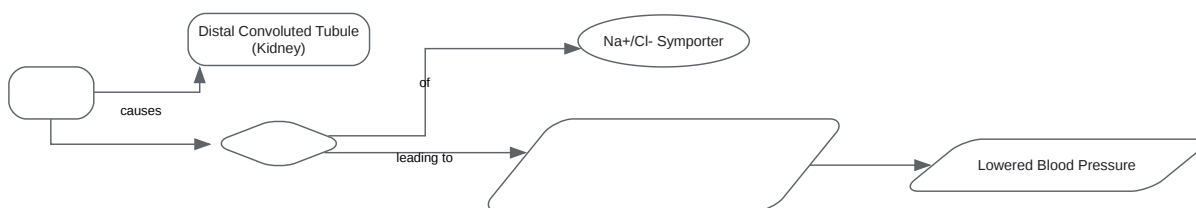
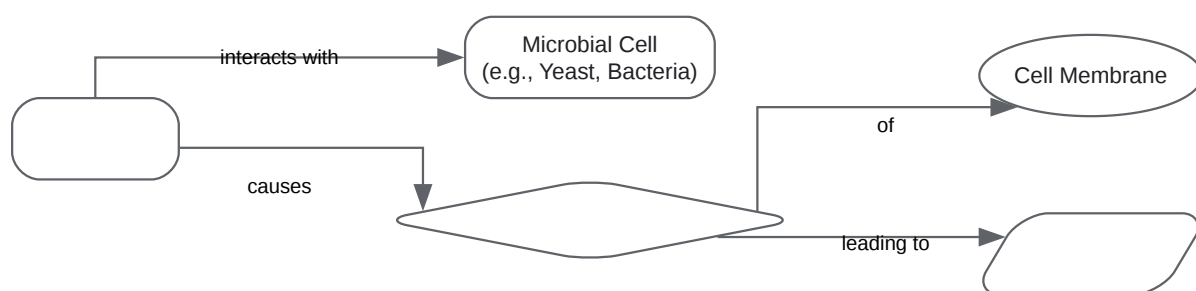
The quantification of caprylic acid in raw materials and finished products is crucial for quality control. High-Performance Liquid Chromatography (HPLC) is a common analytical method.

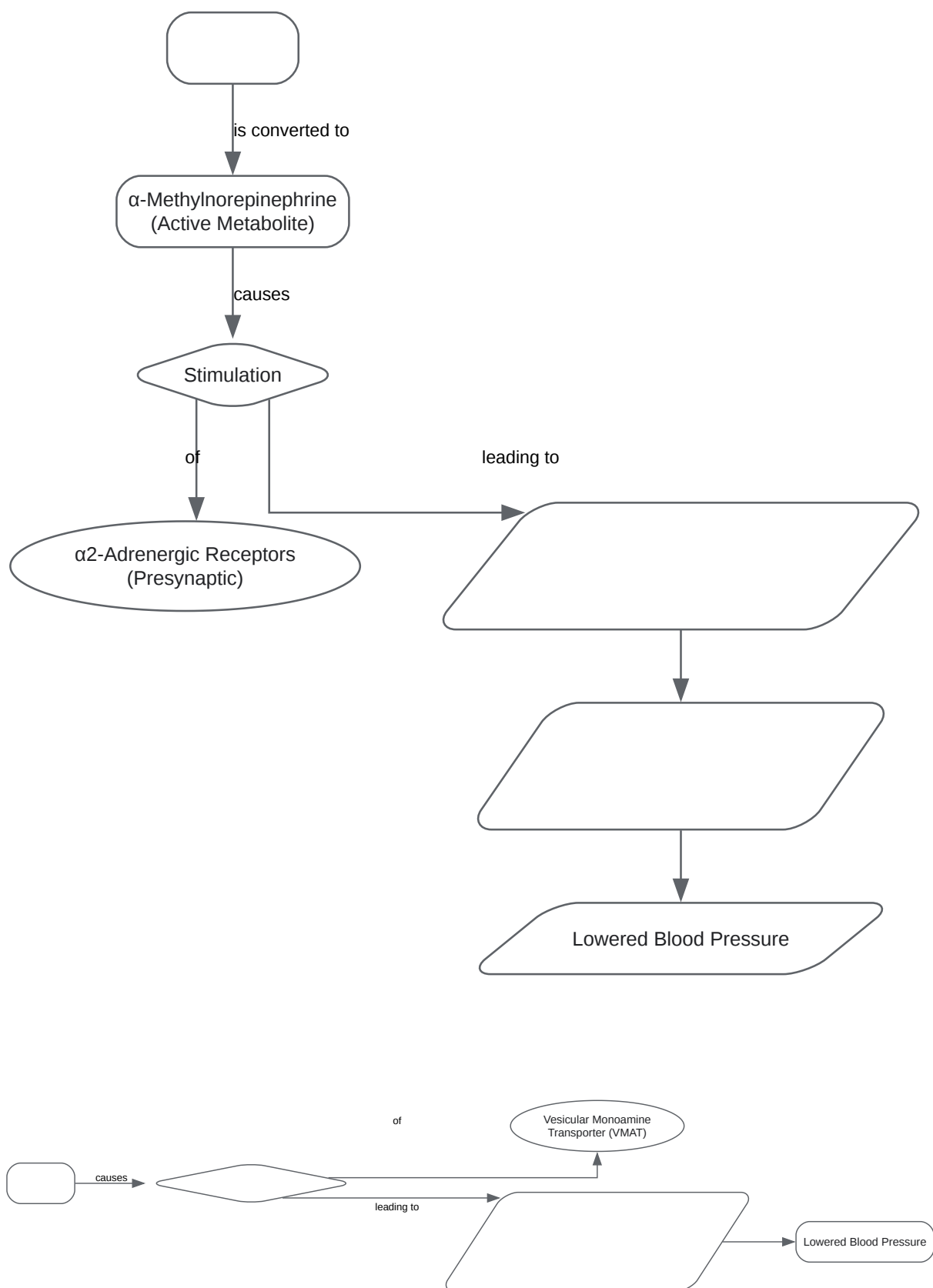
Protocol: Assay of Caprylic Acid by HPLC

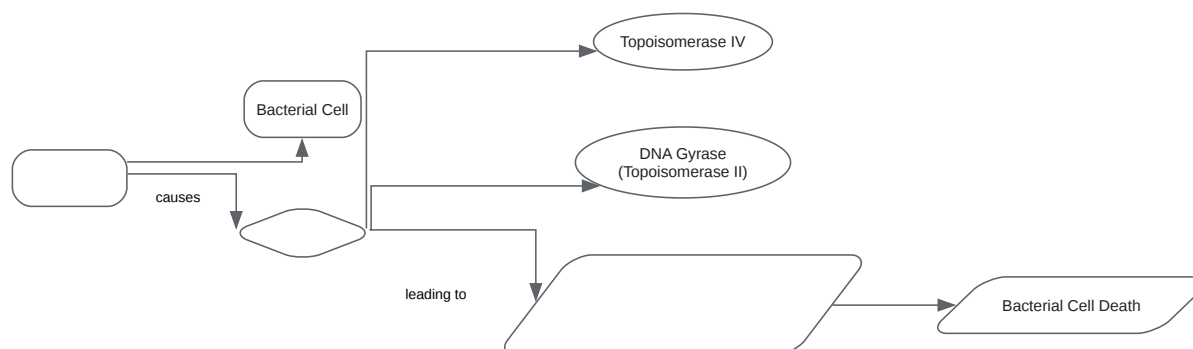
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 μ m).
- Mobile Phase: A mixture of acetonitrile and water (e.g., 50:50 v/v) with a small amount of phosphoric acid to adjust the pH.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 210 nm.
- Standard Preparation: Prepare a stock solution of caprylic acid reference standard in the mobile phase. Create a series of dilutions to generate a calibration curve.
- Sample Preparation: Extract the caprylic acid from the supplement (e.g., by dissolving the contents of a softgel in a suitable solvent and diluting with the mobile phase).
- Analysis: Inject the standard and sample solutions into the HPLC system and record the peak areas.
- Quantification: Calculate the concentration of caprylic acid in the sample by comparing its peak area to the calibration curve generated from the standards.

Biological Activity of Caprylic Acid

Caprylic acid is believed to exert its biological effects through various mechanisms, including the disruption of microbial cell membranes.







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